

Synthesis of Fenthion: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Fenthion*

Cat. No.: *B1672539*

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This document provides an in-depth technical overview of the synthesis of **Fenthion**, an organothiophosphate insecticide, from its precursor 4-methylmercapto-m-cresol. The guide is intended for researchers, scientists, and professionals in drug development and agrochemical synthesis, offering detailed experimental protocols, quantitative data, and process visualizations.

Overview of the Synthetic Pathway

Fenthion, with the IUPAC name O,O-Dimethyl O-[3-methyl-4-(methylsulfanyl)phenyl] phosphorothioate, is synthesized through a two-stage process. The first stage involves the synthesis of the key intermediate, 4-methylmercapto-m-cresol. The second stage is the condensation of this intermediate with dimethyl phosphorochloridothioate to yield the final product, **Fenthion**.

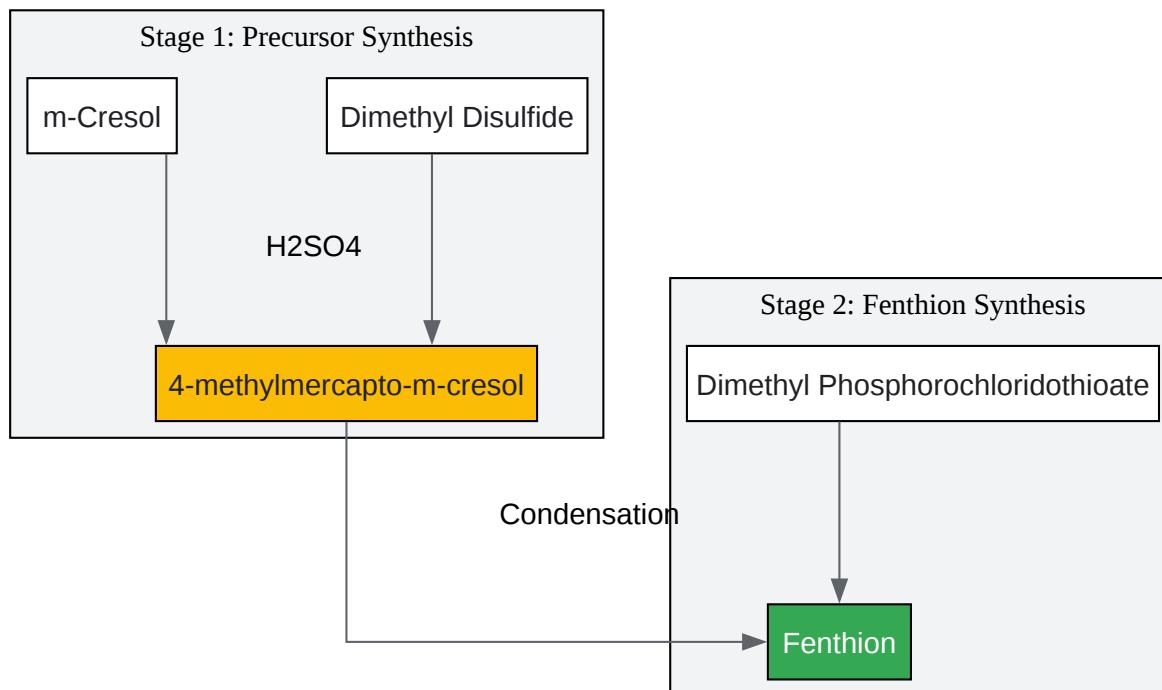
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Figure 1: Overall synthetic pathway for **Fenthion**.

Experimental Protocols

Stage 1: Synthesis of 4-methylmercapto-m-cresol

The synthesis of 4-methylmercapto-m-cresol is achieved through the reaction of m-cresol with dimethyl disulfide, typically using a strong acid as a catalyst.[1]

Materials:

- m-Cresol
- Dimethyl disulfide
- Sulfuric acid (95%)

- Sodium carbonate solution (10%)
- Water

Procedure:

- Charge the reaction vessel with m-cresol and dimethyl disulfide.
- Begin stirring the mixture and cool the reactor to 0°C.
- Slowly add concentrated sulfuric acid dropwise over approximately 1 hour, ensuring the reaction temperature is maintained below 5°C.
- After the addition is complete, maintain the reaction mixture at a temperature below 5°C for an additional 3 hours.
- Allow the mixture to stand, leading to the separation of layers.
- Separate the organic layer and neutralize it with a 10% sodium carbonate solution.
- Wash the organic layer with water until the pH is between 7 and 8.
- Perform distillation under reduced pressure to remove any unreacted m-cresol and dimethyl disulfide. The remaining material is the 4-methylmercapto-m-cresol product.[\[1\]](#)

Stage 2: Synthesis of Fenthion

The final step in the synthesis is the condensation of 4-methylmercapto-m-cresol with dimethyl phosphorochloridothioate.[\[2\]](#)[\[3\]](#) This reaction is typically performed in the presence of an acid scavenger to neutralize the hydrochloric acid byproduct.[\[4\]](#)

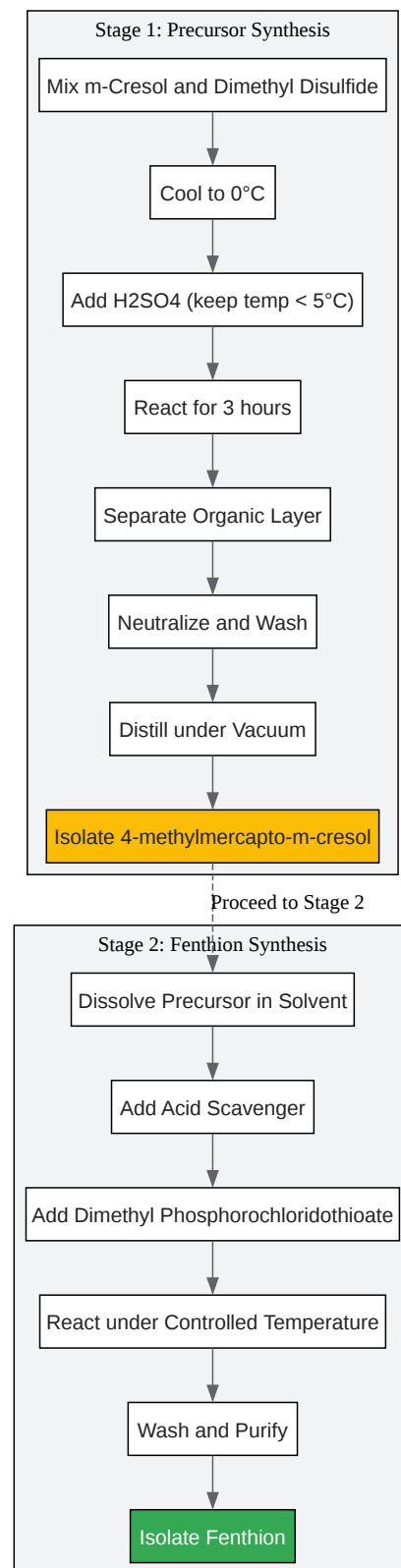
Materials:

- 4-methylmercapto-m-cresol
- Dimethyl phosphorochloridothioate
- Anhydrous organic solvent (e.g., Toluene, Dichloromethane)

- Acid scavenger (e.g., Triethylamine)

Procedure:

- Dissolve 4-methylmercapto-m-cresol in an anhydrous organic solvent such as toluene within the reaction vessel.
- Add the acid scavenger, for example, triethylamine, to the mixture.
- Under controlled temperature conditions, add dimethyl phosphorochloridothioate to the solution.
- Maintain the reaction under controlled temperatures with continuous stirring to ensure completion.
- Upon completion, the reaction mixture can be washed and purified to isolate **Fenthion**.^[4]



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Figure 2: General experimental workflow for **Fenthion** synthesis.

Data Presentation

The following tables summarize the key chemical properties and available reaction data for the synthesis of **Fenthion** and its precursor.

Table 1: Physicochemical Properties of Key Compounds

Compound	IUPAC Name	CAS Number	Molecular Formula	Molar Mass (g/mol)	Appearance
4-methylmercapto-m-cresol	3-Methyl-4-(methylthio)phenol	3120-74-9	C ₈ H ₁₀ OS	154.23	Colorless needle-like crystals[1]
Fenthion	O,O-Dimethyl O-[3-methyl-4-(methylsulfanyl)phenyl] phosphorothioate	55-38-9	C ₁₀ H ₁₅ O ₃ PS ₂	278.33	Colorless, nearly odorless liquid[2]

Table 2: Reaction Conditions and Yields

Reaction Stage	Reactants	Key Reagents/Solvents	Temperature	Time	Reported Yield
Precursor Synthesis	m-Cresol, Dimethyl disulfide	Sulfuric acid	< 5°C	~4 hours	Not specified in reviewed literature
Fenthion Synthesis	4-methylmercapto-m-cresol, Dimethyl phosphorochloridothioate	Toluene or Dichloromethane, Triethylamine	Controlled	Not specified	High yield and purity are achievable[4]

Note: Specific quantitative yield data for these industrial processes are often proprietary and not widely available in public-domain literature. The conditions provided are based on established chemical principles for these reaction types.

Conclusion

The synthesis of **Fenthion** from 4-methylmercapto-m-cresol is a well-established chemical process. The successful and high-yield production of **Fenthion** relies on the careful control of reaction conditions, particularly temperature, and the effective neutralization of byproducts. The provided protocols and diagrams offer a foundational understanding for laboratory-scale synthesis and further process development.

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